

An In-depth Technical Guide to Ethyl Diphenylphosphinate

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Compound of Interest

Compound Name: Ethyl diphenylphosphinate

Cat. No.: B161188

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This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **ethyl diphenylphosphinate**, a significant organophosphorus compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

The fundamental quantitative data for **ethyl diphenylphosphinate** is summarized in the table below, offering a clear comparison of its key molecular identifiers and properties.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ O ₂ P	[1]
Molecular Weight	246.24 g/mol	[1]
IUPAC Name	[ethoxy(phenyl)phosphoryl]benzene	[1]
CAS Number	1733-55-7	[1]
SMILES	CCOP(=O)(c1ccccc1)c2ccccc2	[1]

Molecular Structure Visualization

The two-dimensional structure of **ethyl diphenylphosphinate** is depicted below, illustrating the arrangement of its constituent atoms.

Caption: Molecular structure of **ethyl diphenylphosphinate**.

Experimental Protocols

While a specific, detailed protocol for the direct synthesis of **ethyl diphenylphosphinate** was not found in the immediate search, a general and reliable method for the preparation of diphenylphosphinic acid esters is presented below. This procedure is widely applicable for the synthesis of this class of compounds.

General Synthesis of Diphenylphosphinic Acid Esters

A common and effective method for the synthesis of diphenylphosphinic acid esters involves a two-step process.^{[2][3]}

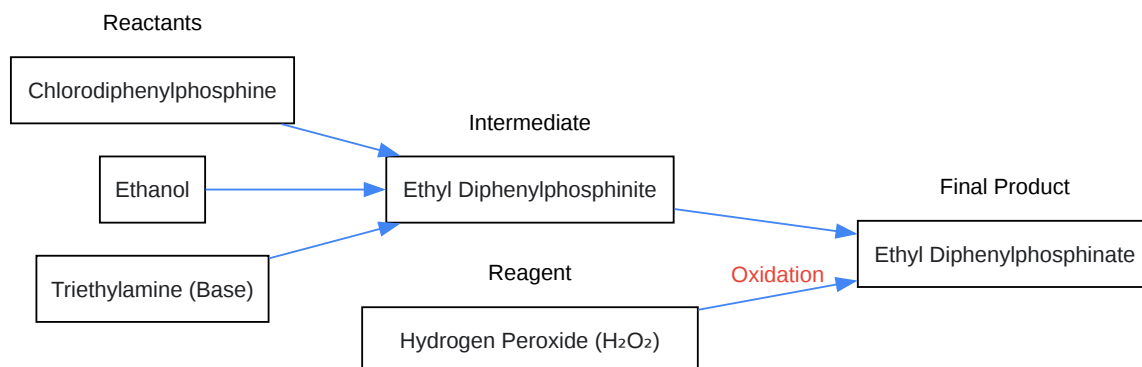
Step 1: Formation of the Phosphinite Ester

The initial step is the reaction of chlorodiphenylphosphine with the desired alcohol in the presence of a base, such as triethylamine, to neutralize the hydrochloric acid byproduct.^{[2][3]}

Step 2: Oxidation

The resulting diphenylphosphinite ester is then oxidized to the corresponding diphenylphosphinate. A common oxidizing agent for this transformation is hydrogen peroxide (H_2O_2).^[2]

Illustrative Reaction Workflow:



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Caption: General synthesis pathway for **ethyl diphenylphosphinate**.

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References

- 1. prepchem.com [prepchem.com]
- 2. psjd.icm.edu.pl [psjd.icm.edu.pl]
- 3. researchgate.net [researchgate.net]
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